

Application Notes and Protocols for **CRT0066101**

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Compound of Interest

Compound Name: CRT0066101

Cat. No.: B15605528

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A Potent and Selective Inhibitor of Protein Kinase D

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Introduction

CRT0066101 is a potent and selective small molecule inhibitor of the Protein Kinase D (PKD) family of serine/threonine kinases.^{[1][2]} It inhibits all PKD isoforms, with IC₅₀ values of 1 nM, 2.5 nM, and 2 nM for PKD1, PKD2, and PKD3, respectively.^{[1][3][4]} **CRT0066101** demonstrates high selectivity for PKD over a wide range of other protein kinases.^[1] Due to its oral bioavailability and anti-tumor activity in various cancer models, **CRT0066101** is a valuable tool for investigating the cellular functions of PKD and for preclinical studies in oncology and inflammation.^{[1][5][6][7]}

Physicochemical Properties

Property	Value	Source
Molecular Weight	411.33 g/mol (dihydrochloride)	[1][8]
	447.8 g/mol (trihydrochloride)	[9]
Molecular Formula	C18H22N6O · 2HCl	[1]
	C18H22N6O · 3HCl	[9]
Purity	≥95% to >99%	[2][8][9]
Appearance	Crystalline solid	[9]
Storage	Store at -20°C, desiccated.	[1][2][9]

Solubility Data

The solubility of **CRT0066101** can vary depending on the solvent, the specific salt form (dihydrochloride vs. trihydrochloride), and the experimental conditions such as temperature and the use of sonication. It is crucial to use fresh, anhydrous DMSO to avoid solubility issues.[10]

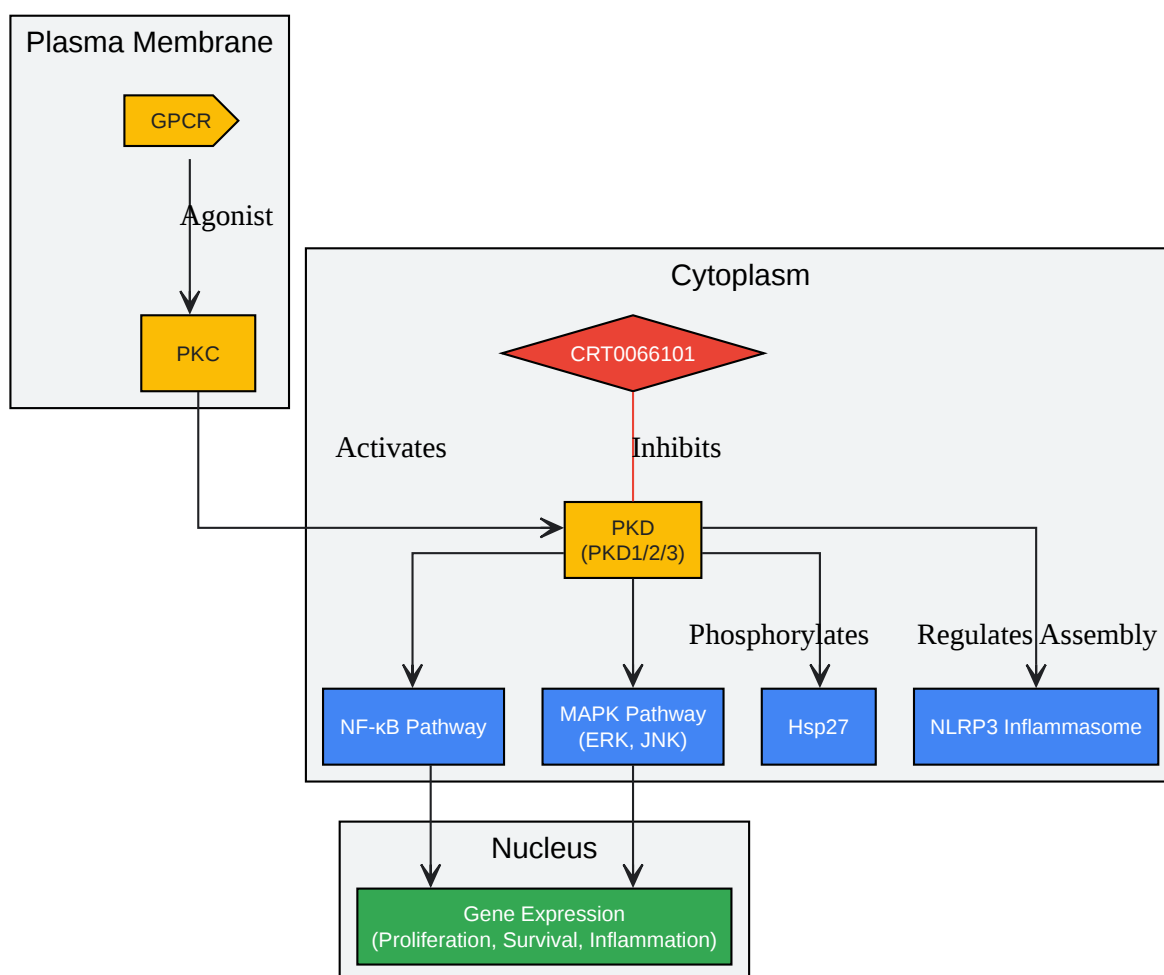
Solvent	Reported Solubility	Conditions	Source
DMSO	20 mM	-	[1]
~3 mg/mL	-	[9]	
11.36 mg/mL (27.62 mM)	Requires sonication and warming.	[3]	
25 mg/mL (60.77 mM)	Use fresh DMSO.	[10]	
Water	100 mM	-	[1][8]
50 mg/mL (121.56 mM)	Requires sonication.	[3]	
Insoluble	-	[10]	
Aqueous Buffers	Sparingly soluble	For maximum solubility, first dissolve in DMSO and then dilute with the aqueous buffer. A 1:3 solution of DMSO:PBS (pH 7.2) yields a solubility of approximately 0.25 mg/mL. Aqueous solutions are not recommended for storage for more than one day.	[9]
Ethanol	2 mg/mL	-	[10]
Dimethyl Formamide	~0.1 mg/mL	-	[9]

Biological Activity

CRT0066101 is a potent inhibitor of all three PKD isoforms (PKD1, PKD2, and PKD3) with IC50 values in the low nanomolar range.[1][3][4] It has been shown to reduce the proliferation

and viability of various cancer cells, including those of the pancreas, bladder, and breast.[1][5][11] The anti-cancer effects of **CRT0066101** are mediated through the induction of apoptosis and cell cycle arrest at the G2/M phase.[5][12] Mechanistically, **CRT0066101** has been demonstrated to inhibit downstream signaling pathways regulated by PKD, including the NF- κ B and MAPK pathways.[10][12]

Signaling Pathway



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Caption: **CRT0066101** inhibits PKD, blocking downstream signaling pathways.

Experimental Protocols

Preparation of Stock Solutions

1. DMSO Stock Solution (e.g., 20 mM):

- Note: Use fresh, anhydrous DMSO for best results as moisture can reduce solubility.[\[10\]](#)
- To prepare a 20 mM stock solution, add 1.216 mL of DMSO to 1 mg of **CRT0066101** dihydrochloride (MW: 411.33).
- If the compound does not dissolve completely, gentle warming (up to 60°C) and sonication can be used to aid dissolution.[\[3\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[\[3\]](#)

2. Aqueous Stock Solution (e.g., 50 mg/mL):

- Note: Solubility in water is variable. Sonication is recommended.[\[3\]](#)
- To prepare a 50 mg/mL solution, add 1 mL of sterile, purified water to 50 mg of **CRT0066101**.
- Use an ultrasonic bath to facilitate dissolution.
- It is advisable to filter-sterilize the aqueous solution using a 0.22 µm filter before use in cell culture.[\[3\]](#)
- Prepare fresh as aqueous solutions are not recommended for long-term storage.[\[9\]](#)

In Vitro Cell-Based Assay Protocol

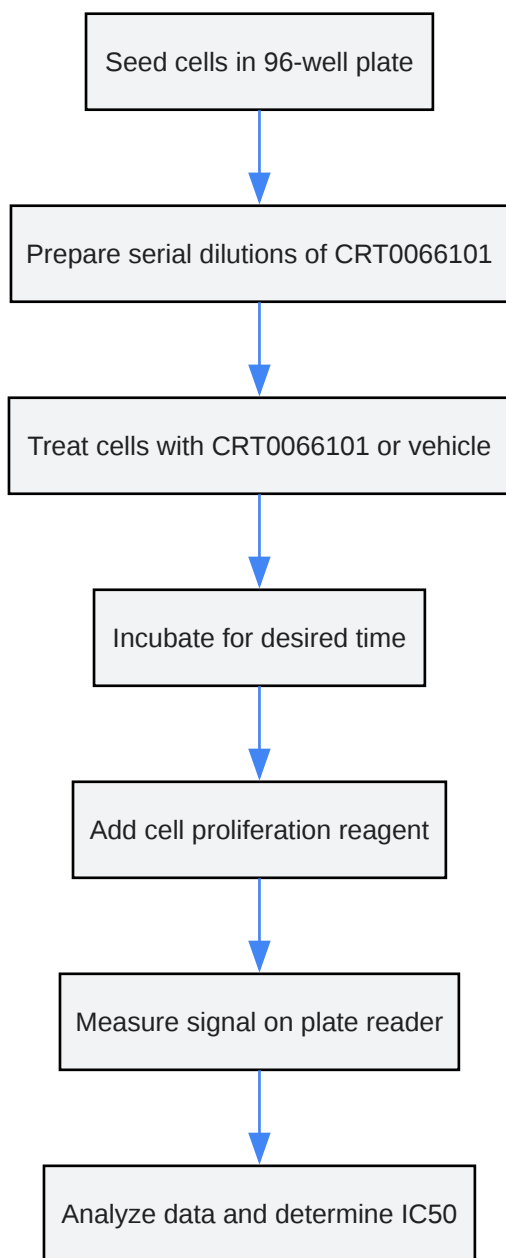
This protocol provides a general guideline for treating cultured cells with **CRT0066101** to assess its effect on cell proliferation.

Materials:

- Cultured cells of interest (e.g., Panc-1 pancreatic cancer cells)
- Complete cell culture medium
- **CRT0066101** stock solution (e.g., 20 mM in DMSO)
- 96-well plates
- Cell proliferation assay reagent (e.g., MTS, WST-1, or CellTiter-Glo®)
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a density that allows for logarithmic growth during the experiment and incubate overnight.
- Prepare serial dilutions of **CRT0066101** in complete cell culture medium from the DMSO stock solution. Ensure the final DMSO concentration is consistent across all wells and does not exceed a level toxic to the cells (typically $\leq 0.5\%$). Include a vehicle control (medium with the same final concentration of DMSO).
- Remove the medium from the cells and replace it with the medium containing the various concentrations of **CRT0066101** or the vehicle control.
- Incubate the plate for the desired period (e.g., 24, 48, or 72 hours).
- At the end of the incubation period, assess cell viability using a suitable proliferation assay according to the manufacturer's instructions.
- Measure the absorbance or luminescence using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.



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Caption: Workflow for in vitro cell proliferation assay with **CRT0066101**.

In Vivo Study Protocol (General Guidance)

CRT0066101 is orally bioavailable and has been used in xenograft mouse models.[\[1\]](#)[\[6\]](#)

Formulation for Oral Administration:

- A common formulation involves suspending **CRT0066101** in a vehicle such as 0.5% carboxymethylcellulose (CMC) in water.
- Alternatively, a solution can be prepared using a combination of solvents. For example, a clear solution can be achieved by dissolving **CRT0066101** in a vehicle consisting of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[3]

Example Dosing Regimen:

- In a pancreatic cancer xenograft model, oral administration of **CRT0066101** at a dosage of 80 mg/kg/day for 24 days significantly suppressed tumor growth.[6]

Procedure Outline:

- Establish tumors in immunocompromised mice by subcutaneous injection of cancer cells.
- Once tumors reach a palpable size, randomize the animals into control and treatment groups.
- Prepare the **CRT0066101** formulation fresh daily.
- Administer **CRT0066101** or the vehicle control to the respective groups via oral gavage at the predetermined dose and schedule.
- Monitor tumor growth by measuring tumor volume with calipers at regular intervals.
- Monitor animal body weight and overall health throughout the study.
- At the end of the study, euthanize the animals and excise the tumors for further analysis (e.g., histology, western blotting).

Note: All animal experiments must be conducted in accordance with institutional and national guidelines for the care and use of laboratory animals.

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